

Essential Safety and Operational Guidance for Handling RapaLink-1

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Compound of Interest

Compound Name: RapaLink-1

Cat. No.: B15541004

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **RapaLink-1**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your experiments.

Hazard Identification and Personal Protective Equipment (PPE)

RapaLink-1 is classified with acute oral toxicity and is very toxic to aquatic life with long-lasting effects.^[1] Therefore, stringent adherence to safety protocols is mandatory.

1.1 GHS Hazard Classification

Classification	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed. ^[1]
Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life. ^[1]
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects. ^[1]

1.2 Recommended Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times in the laboratory.
Goggles	Recommended when there is a risk of splashing.	
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material. Inspect for tears before use.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and clothing.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a NIOSH-approved respirator if aerosols may be generated or if working with large quantities.	

Handling and Storage

Proper handling and storage are critical to ensure the stability of **RapaLink-1** and the safety of laboratory personnel.

2.1 Reconstitution and Stock Solutions

RapaLink-1 is typically supplied as a lyophilized powder.[\[2\]](#)

Parameter	Recommendation
Solvent	DMSO
Stock Concentration	10 mM
Example Reconstitution	To create a 10 mM stock solution, reconstitute 5 mg of RapaLink-1 powder in 0.28 mL of DMSO. [2]

2.2 Storage Conditions

Form	Storage Temperature	Stability
Lyophilized Powder	4°C, desiccated	24 months [2]
In Solution (DMSO)	-20°C	Use within 1 month to prevent loss of potency. Aliquot to avoid multiple freeze/thaw cycles. [2]

2.3 General Handling Precautions

- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)
- Ensure adequate ventilation in the work area.

First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[1]
Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.[1]
Inhalation	Immediately relocate self or victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[3]

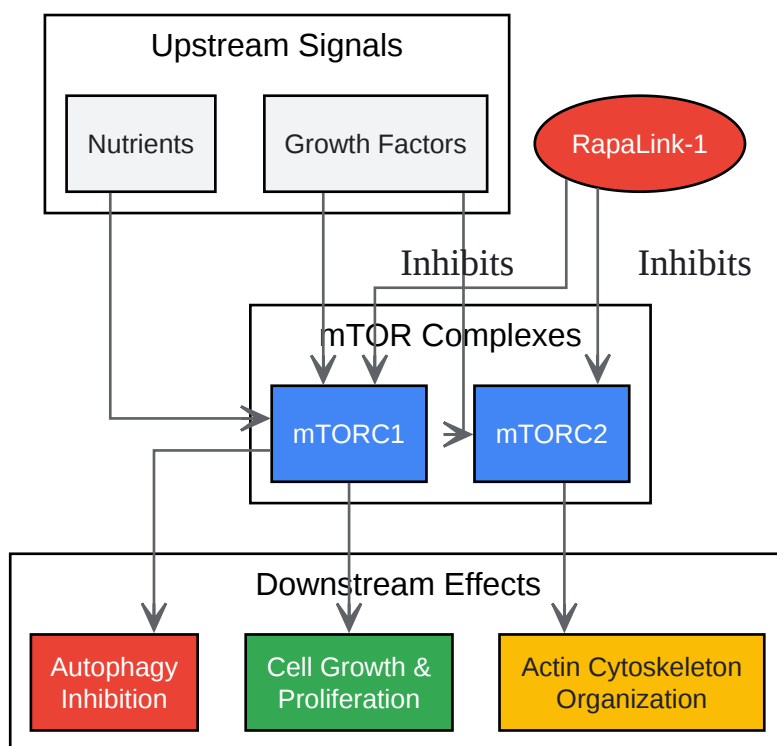
Disposal Plan

Due to its high aquatic toxicity, **RapaLink-1** and its containers must be disposed of as hazardous waste.

- Waste Disposal: Dispose of contents/container to an approved waste disposal plant.[1]
- Spillage: Collect spillage.[1] Avoid dust formation and prevent it from entering drains.

RapaLink-1 Mechanism of Action: mTOR Signaling Pathway

RapaLink-1 is a third-generation mTOR inhibitor that combines the functionalities of first-generation (rapamycin-like) and second-generation (mTOR kinase inhibitors) compounds.[2][4] It bivalently binds to mTOR, effectively inhibiting both mTORC1 and mTORC2 complexes.[2] This dual inhibition overcomes resistance seen with earlier generations of mTOR inhibitors.[2][5]



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Caption: **RapaLink-1** inhibits both mTORC1 and mTORC2 pathways.

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